

# Technical Support Center: High-Temperature Measurement Solutions

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## Compound of Interest

Compound Name: MCC-134

Cat. No.: B1676261

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This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in resolving common issues encountered during their experiments, with a specific focus on the **MCC-134** common mode error observed at temperatures exceeding 1000°C.

## Frequently Asked Questions (FAQs)

Q1: What is a common mode error in the context of the **MCC-134**?

A1: A common mode error on the **MCC-134** indicates that the voltage on one or both of the thermocouple inputs is outside the valid operating range. The **MCC-134**'s thermocouple inputs are electrically isolated from the Raspberry Pi to minimize noise and protect against harsh electrical environments.[1][2][3][4] However, there is a limit to the voltage difference that can exist between the thermocouple leads and the instrument's ground, and between the individual thermocouple channels themselves. When this limit is exceeded, the analog-to-digital converter (ADC) cannot make an accurate measurement, and the system reports a common mode error.

Q2: Why am I only seeing the **MCC-134** common mode error at temperatures above 1000°C?

A2: The appearance of a common mode error specifically at high temperatures is often linked to the degradation of the thermocouple's insulation resistance.[5] As temperatures rise, particularly above 600°C, the insulating material within the thermocouple cable (typically magnesium oxide in mineral-insulated cables) becomes less effective.[5] This decrease in insulation resistance can lead to electrical leakage between the thermocouple wires and the

protective metal sheath, or between the two thermocouple wires themselves. This leakage can create a ground loop or introduce a voltage that exceeds the **MCC-134**'s common-mode input range.

Q3: What are the primary causes of common mode errors in high-temperature thermocouple measurements?

A3: The primary causes of common mode errors in this context include:

- **Insulation Breakdown at High Temperatures:** As mentioned, the insulating properties of the thermocouple materials can degrade at elevated temperatures, leading to current leakage.[5]
- **Ground Loops:** These occur when there are multiple ground connections in the measurement circuit at different electrical potentials.[6] This is a common issue when a grounded thermocouple is used, and the equipment it is attached to is also grounded elsewhere.
- **Electromagnetic Interference (EMI):** High-temperature environments, such as furnaces, are often electrically noisy. EMI can be induced in the thermocouple wires, creating a common mode voltage.
- **Improper Shielding:** Inadequate or incorrectly implemented shielding of the thermocouple extension wires can make the measurement more susceptible to electrical noise.

## Troubleshooting Guide

Issue: The **MCC-134** reports a "common mode error" intermittently or consistently when measuring temperatures above 1000°C.

This guide will walk you through a series of steps to identify and resolve the root cause of the common mode error.

### Step 1: Verify Thermocouple Type and Condition

- Is the thermocouple rated for the measurement temperature?
  - Ensure that the thermocouple type (e.g., K-type, N-type) and its sheath material are appropriate for temperatures above 1000°C.

- Is the thermocouple new or has it been used extensively at high temperatures?
  - Prolonged exposure to high temperatures can accelerate the degradation of the insulation. Consider replacing the thermocouple with a new one, preferably with high-purity insulation.

### Step 2: Assess the Grounding and Shielding Configuration

- Are you using a grounded or ungrounded thermocouple?
  - An ungrounded (isolated) thermocouple is generally recommended to prevent ground loops.[7] If you are using a grounded thermocouple, proceed to the next point.
- If using a grounded thermocouple, is it creating a ground loop?
  - A ground loop can occur if the thermocouple is grounded at the measurement point and the measuring instrument is also grounded.[6] Try to have only one ground point in the entire measurement circuit.
- Is the thermocouple extension cable shielded?
  - Using a shielded thermocouple extension cable can help to minimize the effects of electromagnetic interference.
- If using a shielded cable, is the shield grounded correctly?
  - The shield should be grounded at only one end, typically at the measuring instrument (the **MCC-134** side).[8] Grounding the shield at both ends can create a ground loop.

### Step 3: Consider the Use of a Signal Conditioner

- Is the electrical environment particularly noisy?
  - In environments with significant electromagnetic interference, a thermocouple signal conditioner with a low-pass filter may be necessary. This device is placed between the thermocouple and the **MCC-134** and helps to filter out the noise that can cause a common mode error.

## Quantitative Data Summary

The following table summarizes the key electrical specifications for the **MCC-134** and the typical behavior of thermocouple insulation resistance at elevated temperatures.

Parameter	Specification / Value	Notes
MCC-134 Common Mode Voltage Range	0.8 V max	The voltage on any input relative to the instrument's ground must not exceed this value.
MCC-134 Analog-to-Digital Converter (ADC) Resolution	24-bit	Provides high-resolution measurements. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Thermocouple Insulation Resistance	Decreases exponentially with increasing temperature	A significant drop is often observed above 600°C. <a href="#">[5]</a>
Effect of Decreased Insulation Resistance	Increased electrical shunting and potential for common mode voltage	This is a likely cause of the error above 1000°C. <a href="#">[5]</a>

## Experimental Protocol: Room Temperature Insulation Resistance Test

This protocol describes a basic test to check the insulation resistance of a thermocouple at room temperature. A significant drop in insulation resistance at room temperature can indicate moisture contamination or physical damage, which will be exacerbated at high temperatures.

Objective: To measure the insulation resistance between the thermocouple wires and the sheath.

Materials:

- Thermocouple to be tested
- Megohmmeter or insulation resistance tester

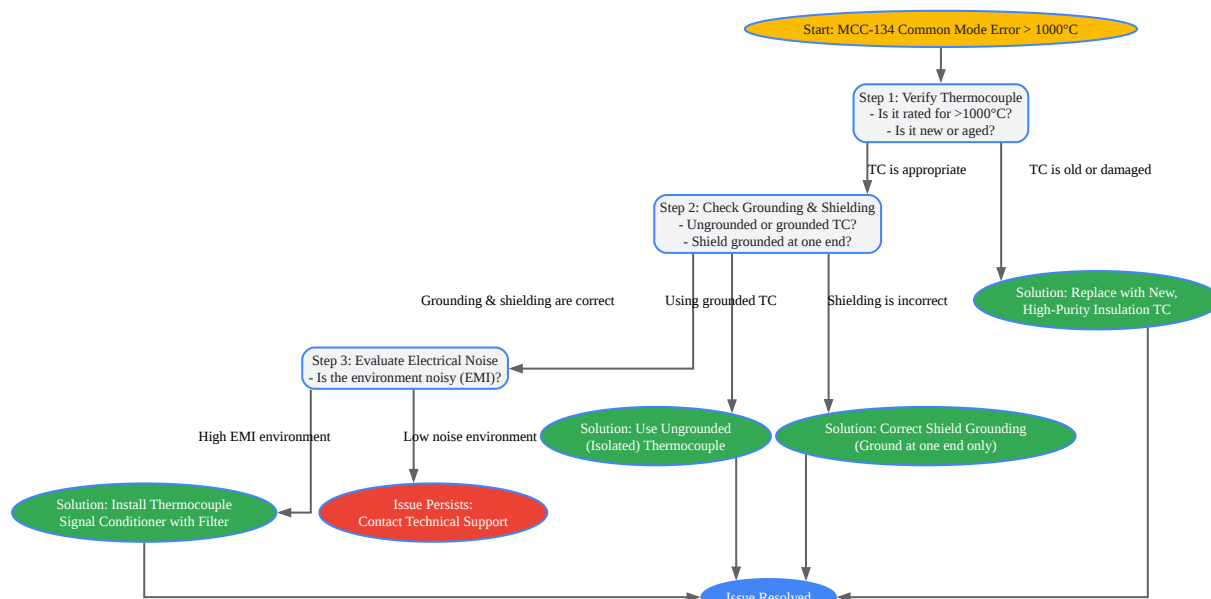
- Alligator clips

Procedure:

- Disconnect the Thermocouple: Ensure the thermocouple is completely disconnected from the **MCC-134** and any other instrumentation.
- Connect the Megohmmeter:
  - Connect one lead of the megohmmeter to one of the thermocouple's conductors (e.g., the positive lead).
  - Connect the other lead of the megohmmeter to the metallic sheath of the thermocouple.
- Apply Test Voltage:
  - Set the megohmmeter to a suitable test voltage (e.g., 500 VDC).
  - Apply the test voltage for 1 minute.
- Record the Resistance:
  - Record the insulation resistance reading from the megohmmeter.
- Repeat for the Other Conductor:
  - Disconnect the megohmmeter from the first conductor and connect it to the other thermocouple conductor (e.g., the negative lead).
  - Repeat steps 3 and 4.
- Test Between Conductors:
  - Connect one lead of the megohmmeter to the positive thermocouple conductor and the other lead to the negative conductor.
  - Repeat steps 3 and 4.

Expected Results: A new, high-quality mineral-insulated thermocouple should have an insulation resistance in the gigaohm (GΩ) range at room temperature. A significantly lower reading may indicate a compromised thermocouple.

## Troubleshooting Workflow



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Caption: Troubleshooting workflow for **MCC-134** common mode error.

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